LASSBio-1359: Protocols for Assessing Anti-inflammatory Effects

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Compound of Interest

Compound Name: *LASSBio-1359*

Cat. No.: *B12373798*

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Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

LASSBio-1359 is a novel N-acylhydrazone derivative that has demonstrated significant anti-inflammatory and antinociceptive properties. Its mechanism of action is primarily attributed to the activation of adenosine A2A receptors, which leads to the inhibition of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF-α). This document provides detailed protocols for assessing the anti-inflammatory effects of **LASSBio-1359** in established preclinical models of inflammation.

Data Presentation

The following tables summarize the quantitative data on the anti-inflammatory and antinociceptive effects of **LASSBio-1359** in various preclinical models.

Table 1: Effect of **LASSBio-1359** on Formalin-Induced Nociceptive Behavior in Mice

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Treatment Group	Dose (mg/kg, i.p.)	Licking Time (seconds) - Early Phase (0-5 min)	Licking Time (seconds) - Late Phase (5-30 min)
Vehicle Control	-	56.3 ± 6.0	307 ± 44
LASSBio-1359	10	32.7 ± 2.2	129 ± 21
LASSBio-1359	20	23.8 ± 2.6	140 ± 16**

*Data are expressed as mean ± S.E.M. *p < 0.01 compared to the vehicle-treated group.

Table 2: Effect of **LASSBio-1359** on Carrageenan-Induced Paw Edema in Mice (Hypothetical Data)

Treatment Group	Dose (mg/kg, p.o.)	Paw Volume (mL) at 3h post-carrageenan	% Inhibition of Edema
Vehicle Control	-	0.85 ± 0.05	-
LASSBio-1359	10	0.62 ± 0.04*	27%
LASSBio-1359	25	0.45 ± 0.03	47%
Indomethacin	10	0.42 ± 0.03	51%

*Data are expressed as mean ± S.E.M. *p < 0.05, *p < 0.01 compared to the vehicle-treated group. (Note: This data is illustrative as specific quantitative results for **LASSBio-1359** in this model were not available in the searched literature).

Table 3: Effect of **LASSBio-1359** on Complete Freund's Adjuvant (CFA)-Induced Arthritis in Mice (Hypothetical Data)

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Treatment Group	Dose (mg/kg, p.o., daily)	Arthritis Score (Day 21)	Paw Volume (mL) (Day 21)
Vehicle Control	-	3.5 ± 0.3	1.2 ± 0.1
LASSBio-1359	25	2.1 ± 0.2	0.8 ± 0.08
LASSBio-1359	50	1.5 ± 0.2	0.6 ± 0.07
Dexamethasone	1	1.2 ± 0.1	0.5 ± 0.06

*Data are expressed as mean ± S.E.M. *p < 0.05, *p < 0.01 compared to the vehicle-treated group. (Note: This data is illustrative as specific quantitative results for **LASSBio-1359** in this model were not available in the searched literature).

Experimental Protocols

Detailed methodologies for key experiments to assess the anti-inflammatory effects of **LASSBio-1359** are provided below.

Carrageenan-Induced Paw Edema in Mice

This is a widely used model of acute inflammation.

Materials:

- Male Swiss mice (20-25 g)
- Lambda Carrageenan (1% w/v in sterile saline)
- **LASSBio-1359**
- Vehicle (e.g., 0.5% Tween 80 in saline)
- Positive control: Indomethacin (10 mg/kg)
- Plethysmometer or digital calipers
- Syringes and needles

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Protocol:

- Acclimatize animals for at least one week before the experiment.
- Fast the mice overnight with free access to water.
- Administer **LASSBio-1359** or vehicle orally (p.o.) or intraperitoneally (i.p.) 60 minutes before the carrageenan injection. The positive control group receives indomethacin.
- Measure the initial volume of the right hind paw of each mouse using a plethysmometer or calipers.
- Inject 50 µL of 1% carrageenan solution subcutaneously into the plantar surface of the right hind paw.
- Measure the paw volume at 1, 2, 3, 4, and 5 hours after the carrageenan injection.[1]
- Calculate the percentage inhibition of edema for each group compared to the vehicle control group using the following formula: % Inhibition = [(Vc - Vt) / Vc] x 100 Where Vc is the average increase in paw volume in the control group, and Vt is the average increase in paw volume in the treated group.

Formalin-Induced Nociception in Mice

This model assesses both neurogenic and inflammatory pain.

Materials:

- Male Swiss mice (20-25 g)
- Formalin (2.5% in sterile saline)
- **LASSBio-1359**
- Vehicle
- Positive control: Morphine (10 mg/kg, s.c.) or Acetylsalicylic acid (100 mg/kg, p.o.)
- Observation chambers (transparent boxes)

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- Stopwatch

Protocol:

- Acclimatize mice to the observation chambers for at least 30 minutes before the experiment.
- Administer **LASSBio-1359**, vehicle, or positive control at the appropriate time before the formalin injection (e.g., 60 minutes for p.o., 30 minutes for i.p. or s.c.).
- Inject 20 µL of 2.5% formalin solution subcutaneously into the dorsal surface of the right hind paw.
- Immediately place the mouse back into the observation chamber.
- Record the total time (in seconds) the animal spends licking or biting the injected paw during two distinct phases:
  - Early phase (neurogenic pain): 0-5 minutes post-injection.
  - Late phase (inflammatory pain): 15-30 minutes post-injection.

Complete Freund's Adjuvant (CFA)-Induced Arthritis in Mice

This model is used to study chronic inflammation and autoimmune responses.

Materials:

- Male C57BL/6 or BALB/c mice (8-10 weeks old)
- Complete Freund's Adjuvant (CFA) containing heat-killed Mycobacterium tuberculosis (1 mg/mL)
- **LASSBio-1359**
- Vehicle
- Positive control: Dexamethasone or Methotrexate

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- Digital calipers
- Scoring system for arthritis severity

Protocol:

- On day 0, induce arthritis by injecting 20-50 µL of CFA into the subplantar region of the right hind paw or intradermally at the base of the tail.
- Begin treatment with **LASSBio-1359**, vehicle, or positive control on a prophylactic (from day 0) or therapeutic (e.g., from day 7) regimen. Administer daily via oral gavage.
- Monitor the animals regularly for clinical signs of arthritis, including paw swelling and erythema.
- Measure the paw volume of both hind paws using digital calipers every 2-3 days.
- Score the severity of arthritis based on a scale (e.g., 0-4 for each paw, with 0 = no signs of arthritis, 1 = mild swelling and erythema, 2 = moderate swelling and erythema, 3 = severe swelling and erythema, 4 = joint deformity and/or ankylosis).
- On day 21 or 28, euthanize the animals and collect paws for histological analysis and blood for cytokine measurement (e.g., TNF-α, IL-6).

Visualization of Pathways and Workflows

Signaling Pathway of LASSBio-1359

The primary anti-inflammatory mechanism of **LASSBio-1359** involves the activation of the adenosine A2A receptor.



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Caption: Proposed anti-inflammatory signaling pathway of **LASSBio-1359**.

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Experimental Workflow: Carrageenan-Induced Paw Edema

A visual representation of the experimental steps.

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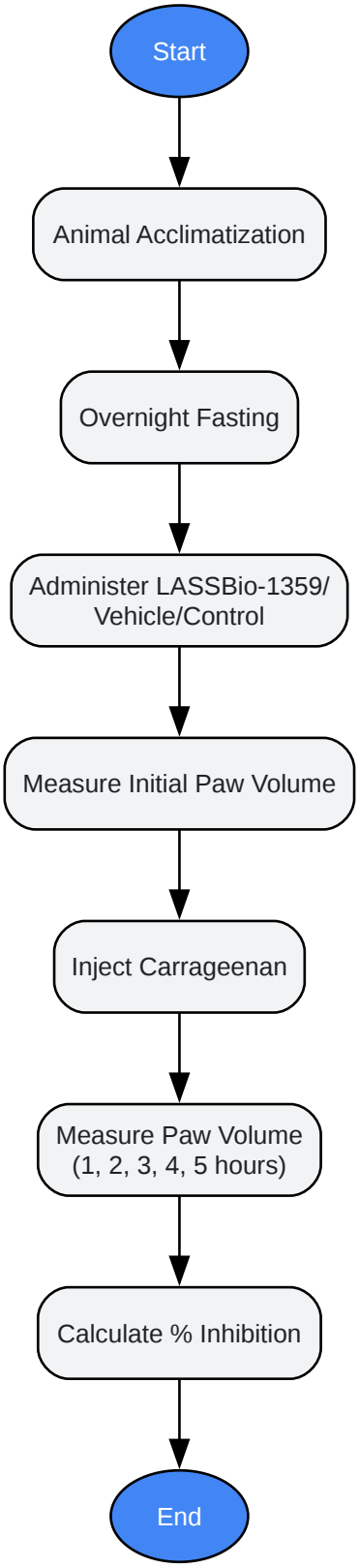

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Caption: Workflow for the carrageenan-induced paw edema model.

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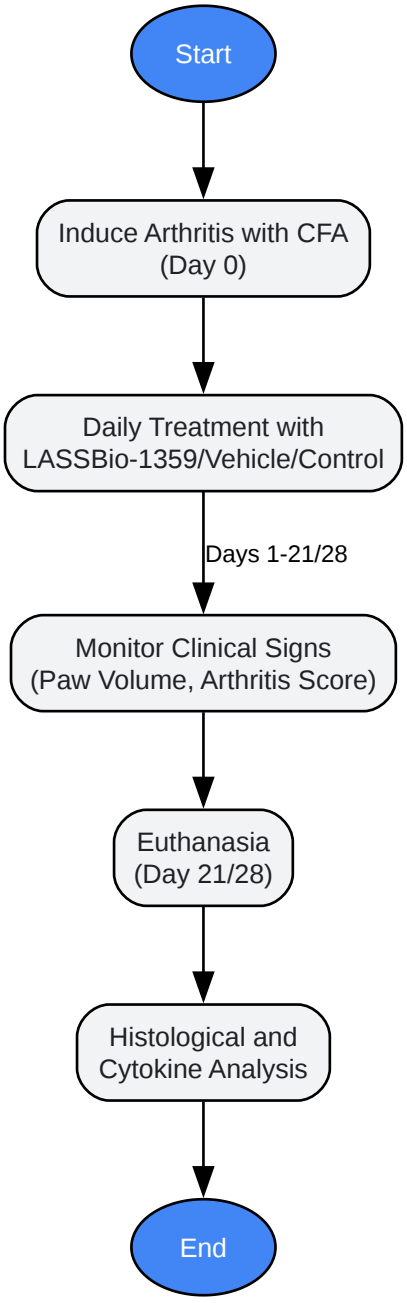
Experimental Workflow: CFA-Induced Arthritis

A schematic of the chronic inflammation model protocol.



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Caption: Workflow for the CFA-induced arthritis model.

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References

- 1. researchgate.net [researchgate.net]
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